

Scirpusin B comparative α -amylase inhibition

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Scirpusin B

CAS No.: 69297-49-0

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Comparative Inhibitory Data

The table below summarizes the available experimental data for **Scirpusin B** and other natural and synthetic inhibitors. A key finding is that **Scirpusin B** is reported as a **strong α -glucosidase inhibitor**, though a specific IC₅₀ value is not provided in the available source [1].

Inhibitor Name	Inhibitor Type	α -Amylase Inhibition (IC ₅₀)	α -Glucosidase Inhibition (IC ₅₀)	Source / Study Details
Scirpusin B	Natural (Stilbenoid trimer)	Information Missing	"Strong" inhibitor (specific IC ₅₀ not stated) [1]	<i>Cyperus rotundus</i> roots; in vitro assay [1]
Acarbose	Synthetic Drug	83.33 \pm 0.34 μ g/mL [2]	34.216 μ M [3]	Reference drug used in multiple studies [2] [3]
2,3-dichloroIndolinone	Synthetic (Oxindole)	42.449 μ M [3]	35.266 μ M [3]	In vitro and in silico study [3]
<i>Swietenia mahagoni</i> Seed Extract	Natural (Plant Extract)	214 \pm 4 μ g/mL [4]	Did not reach 50% inhibition [4]	Ethanol extract; in vitro assay [4]

Inhibitor Name	Inhibitor Type	α -Amylase Inhibition (IC ₅₀)	α -Glucosidase Inhibition (IC ₅₀)	Source / Study Details
<i>Momordica charantia</i> Leaf Extract	Natural (Plant Extract)	274 ± 5 µg/mL [4]	Did not reach 50% inhibition [4]	Ethanol extract; in vitro assay [4]
<i>Phyllanthus amarus</i> Ethanol Extract	Natural (Plant Extract)	36.05 ± 4.01 µg/mL [2]	Information Missing	In vitro assay against porcine pancreatic amylase [2]

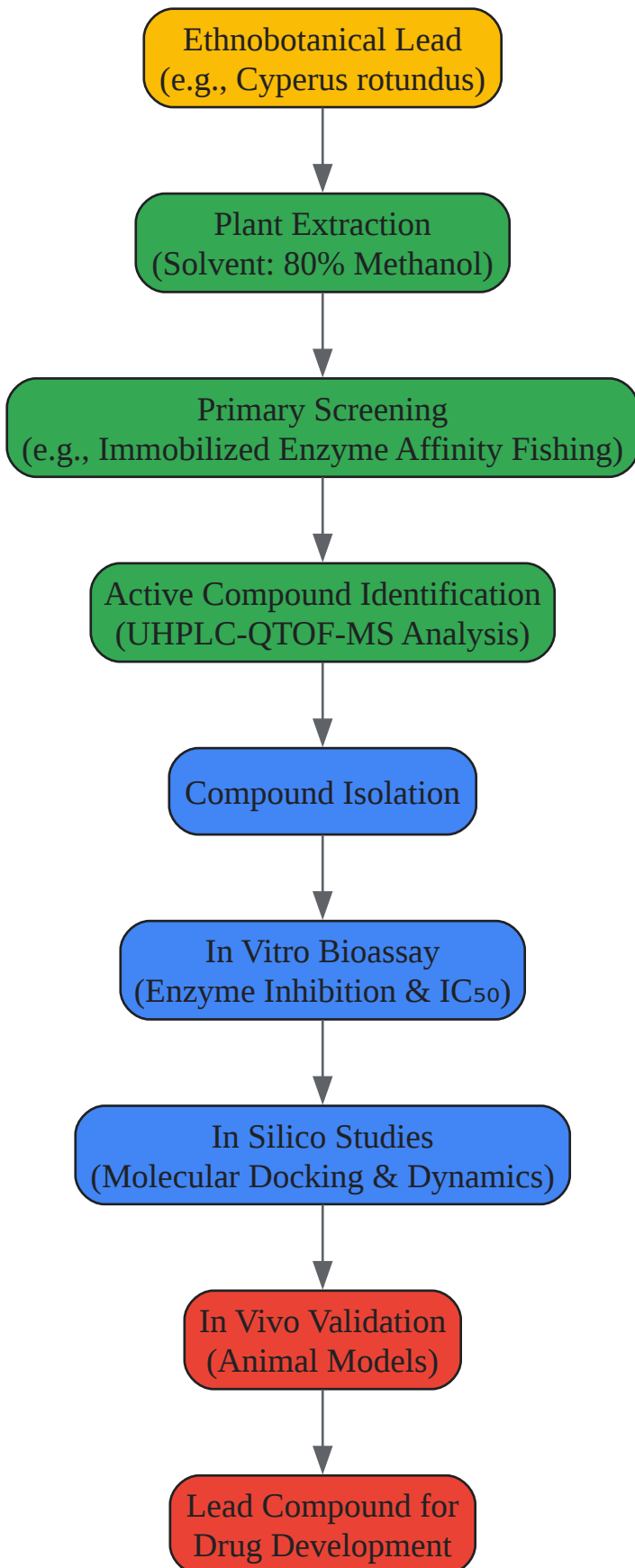
Experimental Methodologies

The data presented are derived from standardized in vitro (test tube) enzyme inhibition assays, which are a primary method for initial screening of anti-diabetic potential.

- **α -Glucosidase Inhibition Assay:** This is a common spectrophotometric method. The enzyme (often from *Saccharomyces cerevisiae* yeast), the inhibitor (e.g., plant extract or compound), and a substrate solution (e.g., **p-nitrophenyl- α -D-glucopyranoside/PNPG**) are mixed and incubated. The reaction is stopped, and the amount of product (p-nitrophenol) is measured by its absorbance. The percentage inhibition and IC₅₀ value are then calculated [1] [3].
- **α -Amylase Inhibition Assay:** This method is similar in principle. The enzyme (from porcine pancreas or human saliva), inhibitor, and starch substrate are incubated. The reaction is stopped, and the amount of remaining starch or generated reducing sugars (like maltose) is quantified, often using a reagent like **3,5-dinitrosalicylic acid (DNS)**. The inhibition percentage and IC₅₀ are calculated from this data [4] [3] [5].
- **Advanced Screening for Scirpusin B:** The study that identified **Scirpusin B** used an **immobilized enzyme affinity fishing** approach. The α -glucosidase enzyme was chemically fixed onto beads, which were then incubated with the plant extract. Compounds with high affinity for the enzyme (like **Scirpusin B**) bound to it, were captured, and then released for identification using UHPLC-QTOF-MS analysis [1].

Research Workflow for Natural Inhibitors

The following diagram illustrates the general workflow for discovering and evaluating a natural α -glucosidase inhibitor like **Scirpusin B**, from initial screening to mechanistic studies.



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How to Deepen the Comparison

To thoroughly evaluate **Scirpusin B**'s potential, the following information would be needed, which is currently absent from the search results:

- **Its specific IC₅₀ value against α -glucosidase** for quantitative comparison with acarbose and other inhibitors.
- **Its IC₅₀ value against α -amylase** to assess its potential for reducing side effects compared to broad-spectrum inhibitors like acarbose.
- **Results from in vivo studies** (animal models or clinical trials) to confirm efficacy and safety in a whole organism.
- **Data on selectivity and mechanism**, showing how specifically it binds to α -glucosidase over α -amylase.

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To cite this document: Smolecule. [Scirpusin B comparative α -amylase inhibition]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b542832#scirpusin-b-comparative-amylase-inhibition>]

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